

Unraveling the Synthesis of 1,9-Caryolanediol 9-acetate: A Technical Guide

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Compound of Interest

Compound Name: 1,9-Caryolanediol 9-acetate

Cat. No.: B12436104

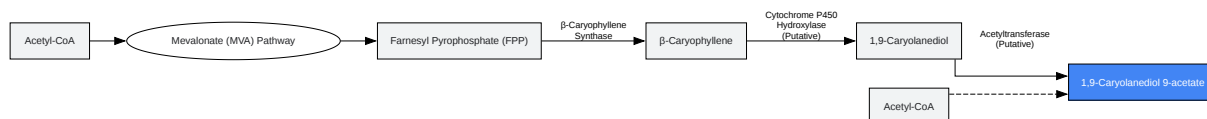
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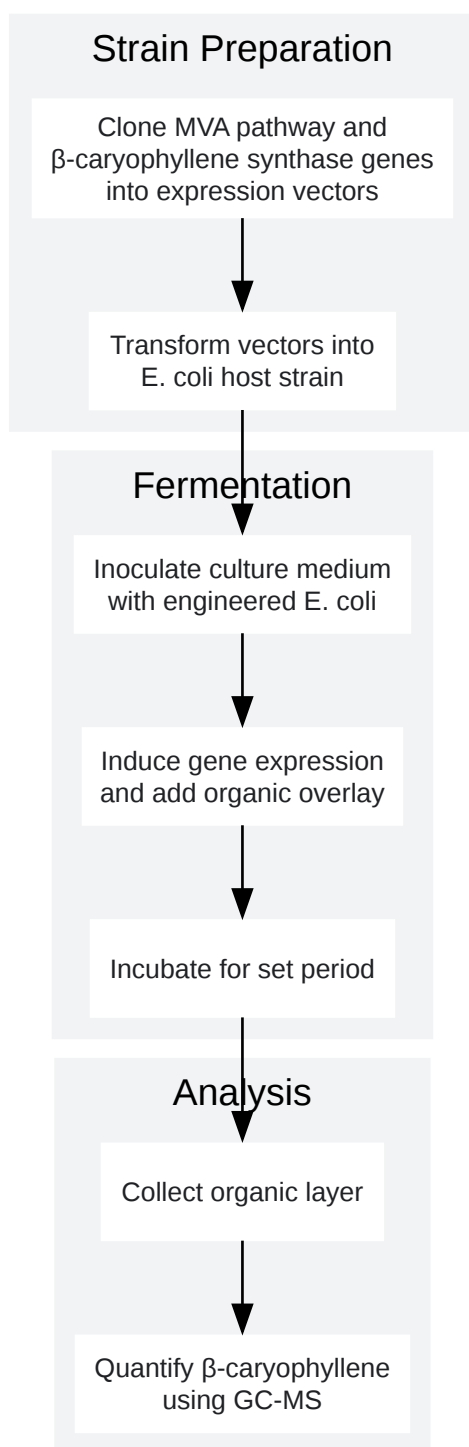
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of the biosynthetic pathway of **1,9-caryolanediol 9-acetate**, a caryophyllane-type sesquiterpenoid. While the complete enzymatic cascade from primary metabolites to the final acetylated diol has not been fully elucidated in a single organism, this document synthesizes the available research to propose a putative pathway. The guide details the established biosynthesis of the precursor molecule, β -caryophyllene, and explores the enzymatic transformations likely responsible for its subsequent hydroxylation and acetylation.

Proposed Biosynthetic Pathway of 1,9-Caryolanediol 9-acetate

The biosynthesis of **1,9-caryolanediol 9-acetate** is proposed to be a three-stage process, commencing with the formation of the sesquiterpene backbone, followed by stereospecific hydroxylation, and culminating in a final acetylation step.





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